

An In-depth Technical Guide to 4-Methoxybenzyl Acetate (CAS 104-21-2)

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Compound of Interest

Compound Name: 4-Methoxybenzyl acetate

Cat. No.: B090953

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Abstract

4-Methoxybenzyl acetate, also known as p-anisyl acetate, is an aromatic ester with the chemical formula $C_{10}H_{12}O_3$. It is a naturally occurring compound found in various fruits and vanilla, contributing to their characteristic sweet, fruity, and floral aromas.^[1] While extensively used in the fragrance and flavor industries, its role in research and drug development is primarily as a building block or intermediate in organic synthesis. This document provides a comprehensive overview of its physicochemical properties, spectroscopic data, synthesis, analytical methods, and safety information, tailored for a scientific audience.

Physicochemical Properties

4-Methoxybenzyl acetate is a colorless to pale yellow liquid at room temperature.^[2] It is characterized by its pleasant floral and fruity odor. Key physicochemical data are summarized in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₂ O ₃	[3]
Molecular Weight	180.20 g/mol	[3]
CAS Number	104-21-2	[1]
Appearance	Colorless to pale yellow liquid	[2]
Density	1.104 - 1.111 g/mL at 25 °C	[3]
Boiling Point	137 °C at 12.00 mm Hg	[3]
Melting Point	84 °C	[3]
Flash Point	>100 °C	[2]
Refractive Index	1.511 - 1.517	[3]
Solubility	Insoluble in water, glycerol, and propylene glycol; Soluble in organic solvents and oils.	[3]
LogP	1.9 - 2.2	[4]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **4-methoxybenzyl acetate**.

¹H NMR Spectroscopy

The proton NMR spectrum provides characteristic signals for the different protons in the molecule.

Chemical Shift (δ) ppm	Multiplicity	Protons Assigned
2.10	singlet	3H (CH ₃ of acetate)
3.83	singlet	3H (CH ₃ of methoxy)
5.07	singlet	2H (CH ₂ benzylic)
6.86 - 6.97	multiplet	2H (aromatic protons ortho to methoxy)
7.27 - 7.38	multiplet	2H (aromatic protons meta to methoxy)

(Source: Based on data from[5])

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a standard method for the identification and quantification of **4-methoxybenzyl acetate**. The mass spectrum is characterized by a molecular ion peak and specific fragmentation patterns.

- Molecular Ion (M⁺): m/z 180
- Major Fragments: m/z 121, 120, 91, 43[3]

Experimental Protocols

Synthesis of 4-Methoxybenzyl Acetate via Enzymatic Transesterification

This protocol describes a greener alternative to traditional chemical synthesis using an enzymatic approach.

Materials:

- 4-Methoxybenzyl alcohol (anisyl alcohol)
- Vinyl acetate

- Immobilized Lipase B from *Candida antarctica*
- Organic solvent (e.g., toluene)
- Molecular sieves (for dehydration)

Procedure:

- To a solution of 4-methoxybenzyl alcohol in toluene, add vinyl acetate.
- Add immobilized *Candida antarctica* lipase B to the reaction mixture.
- The reaction can be carried out at a controlled temperature (e.g., 40-60 °C) with constant stirring.
- Monitor the progress of the reaction using Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Upon completion, filter the enzyme from the reaction mixture.
- The solvent and excess vinyl acetate can be removed under reduced pressure.
- The resulting crude **4-methoxybenzyl acetate** can be purified by column chromatography on silica gel.

(This protocol is adapted from the methodology described in[5])

Analysis by High-Performance Liquid Chromatography (HPLC)

This protocol outlines a reverse-phase HPLC method for the analysis of **4-methoxybenzyl acetate**.^[6]

Instrumentation:

- HPLC system with a UV detector
- Reverse-phase C18 column (e.g., 250mm x 4.6mm, 5µm)

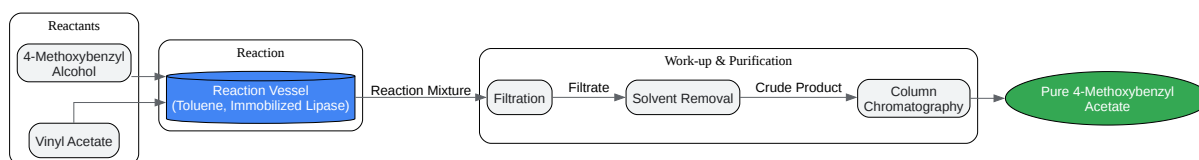
Mobile Phase:

- A mixture of acetonitrile (MeCN) and water. Phosphoric acid can be added to adjust the pH. For Mass Spectrometry (MS) compatible methods, formic acid should be used instead of phosphoric acid.[6]

Procedure:

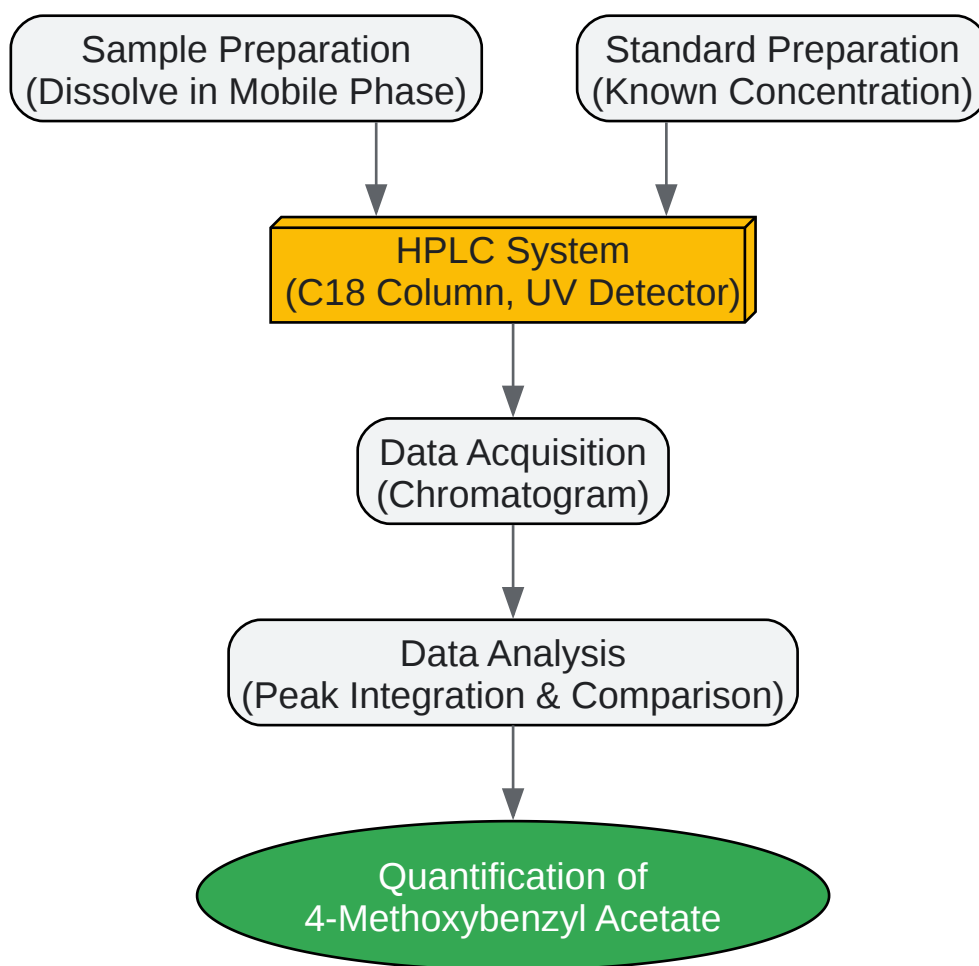
- Prepare a standard solution of **4-methoxybenzyl acetate** of known concentration in the mobile phase.
- Prepare the sample solution by dissolving the test substance in the mobile phase.
- Set the flow rate (e.g., 1.0 mL/min) and the column temperature.
- Set the UV detector to an appropriate wavelength for detection.
- Inject the standard and sample solutions into the HPLC system.
- Identify and quantify the **4-methoxybenzyl acetate** peak in the sample by comparing its retention time and peak area with that of the standard.

Visualizations



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Caption: Enzymatic Synthesis Workflow for **4-Methoxybenzyl Acetate**.



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Caption: HPLC Analysis Workflow for **4-Methoxybenzyl Acetate**.

Biological Activity

4-Methoxybenzyl acetate is primarily recognized for its flavor and fragrance properties.^[1] Studies on its biological activity are limited. One study investigating the antimicrobial properties of several benzyl alcohol derivatives, including **4-methoxybenzyl acetate**, found it to have no significant antibacterial effect against *E. coli* and *S. aureus*.^[7] Its use in drug development is more as a synthetic intermediate rather than an active pharmaceutical ingredient.

Safety and Toxicology

4-Methoxybenzyl acetate is classified as a skin and eye irritant. Appropriate personal protective equipment should be used when handling this compound.

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Skin Irritation	GHS07 (Exclamation Mark)	Warning	H315: Causes skin irritation
Skin Sensitization	GHS07 (Exclamation Mark)	Warning	H317: May cause an allergic skin reaction
(Source:[1])			

The Joint FAO/WHO Expert Committee on Food Additives (JECFA) has evaluated p-methoxybenzyl acetate and concluded that there is "no safety concern at current levels of intake when used as a flavouring agent".[3]

Conclusion

4-Methoxybenzyl acetate (CAS 104-21-2) is a well-characterized compound with established physicochemical and spectroscopic properties. Its synthesis and analysis are achievable through standard laboratory techniques, including enzymatic methods and HPLC. While its biological activity appears limited based on current literature, its utility as a synthetic precursor in organic chemistry remains relevant. This guide provides essential technical information for researchers and professionals working with this compound.

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